

high-throughput screening library containing CAS 312704-54-4

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Compound of Interest

Compound Name: 2-bromo-N-(4-methyl-1,3-thiazol-2-yl)benzamide

Cat. No.: B12176377

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Abstract & Introduction

Context: High-Throughput Screening (HTS) remains the cornerstone of identifying novel chemical scaffolds for metabolic targets. This guide details the screening protocol for a Small Molecule Diversity Library containing CAS 312704-54-4 (Chemical Name: **2-bromo-N-(4-methyl-1,3-thiazol-2-yl)benzamide**).

Scientific Rationale: The N-(thiazol-2-yl)benzamide scaffold, represented by CAS 312704-54-4, is a privileged structure in medicinal chemistry, frequently associated with Glucokinase (GK) activation and STAT3 inhibition. Glucokinase activators (GKAs) are sought after for Type 2 Diabetes therapy as they enhance glucose sensitivity in the liver and pancreas. This protocol focuses on characterizing CAS 312704-54-4 as a potential Glucokinase Activator using a coupled enzymatic assay.

Scope:

- Compound Profile: Physicochemical properties and handling of CAS 312704-54-4.
- Assay Principle: NADH-coupled fluorescence assay for GK activation.

- HTS Workflow: Step-by-step automation protocol.
- Data Analysis: Hit calling and EC50 determination.

Compound Profile: CAS 312704-54-4[1]

Before initiating the screen, the physicochemical nature of the library member must be understood to prevent false negatives due to precipitation or degradation.

Property	Specification	Operational Note
CAS Number	312704-54-4	Unique Identifier
Chemical Name	2-bromo-N-(4-methyl-1,3-thiazol-2-yl)benzamide	Thiazole-Benzamide Scaffold
Molecular Weight	297.17 g/mol	Fragment-like / Lead-like
Solubility	Low in water; High in DMSO	Critical: Maintain >10% DMSO in stock; <1% in assay.
LogP (Predicted)	-2.8 - 3.2	Moderately lipophilic; risk of non-specific binding to plastic.
Storage	-20°C, Desiccated	Protect from moisture to prevent amide hydrolysis.

Handling Protocol:

- Stock Preparation: Dissolve solid CAS 312704-54-4 in 100% anhydrous DMSO to a concentration of 10 mM.
- Sonicate: Sonicate for 5 minutes at room temperature to ensure complete solubilization.
- QC Check: Verify solubility via nephelometry if available. If precipitate forms upon dilution into aqueous buffer, add 0.01% Triton X-100 to the assay buffer.

Assay Principle: Coupled Enzymatic GKA Screen

To detect activation of Glucokinase (GK), we utilize a coupled reaction where the product of the GK reaction (Glucose-6-Phosphate) is oxidized by G6PDH, reducing NAD^+ to NADH. The accumulation of NADH is measured fluorometrically.

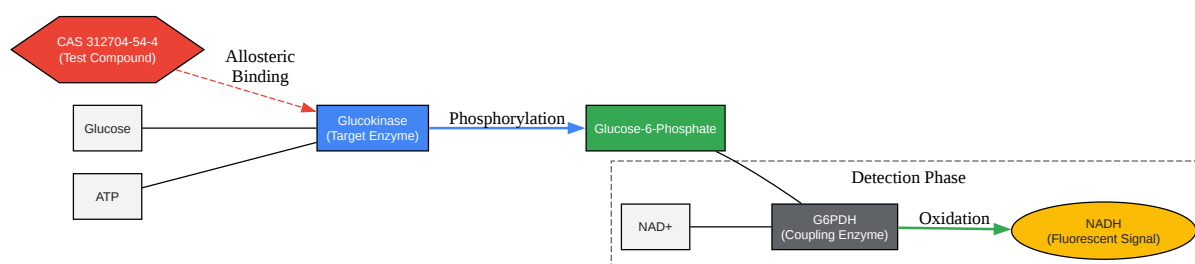
Reaction Scheme:

- Step 1 (Target): $\text{Glucose} + \text{ATP} \xrightarrow{(\text{Glucokinase} + \text{Compound})} \text{Glucose-6-Phosphate (G6P)} + \text{ADP}$
- Step 2 (Reporter): $\text{G6P} + \text{NAD}^+ \xrightarrow{(\text{G6PDH})} \text{6-Phosphogluconate} + \text{NADH} + \text{H}^+$

Readout:

- Signal: Fluorescence Increase (Ex 340 nm / Em 460 nm).
- Interpretation: An increase in the rate of NADH production compared to DMSO control indicates activation (GKA activity).

Visualizing the Pathway



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Caption: Coupled enzymatic cascade for detecting Glucokinase activation. CAS 312704-54-4 binds allosterically to GK, increasing G6P production.

HTS Protocol: Step-by-Step

Assay Buffer:

- 25 mM HEPES (pH 7.4)
- 50 mM KCl
- 1 mM MgCl₂
- 1 mM DTT (Freshly added)
- 0.01% BSA (Prevents surface adsorption of lipophilic compounds like CAS 312704-54-4)

Reagents:

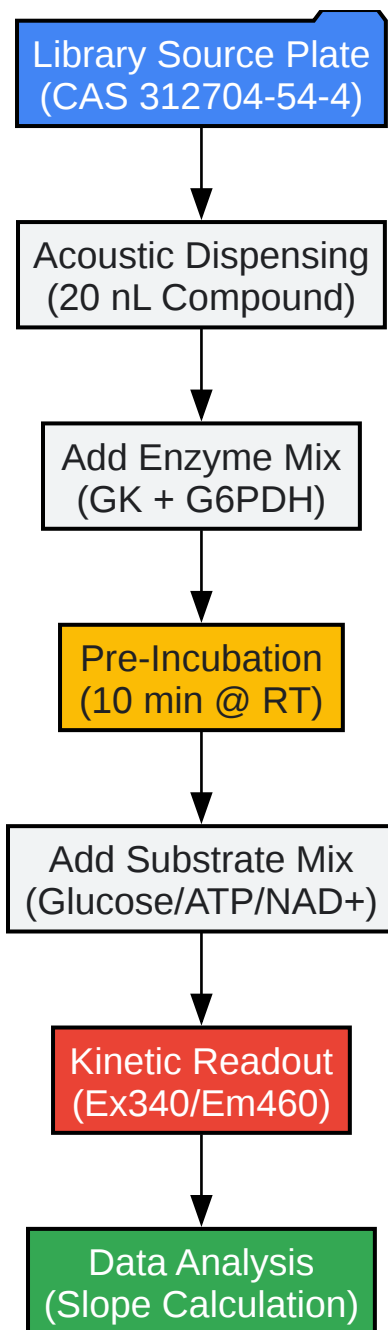
- Recombinant Human Glucokinase (GST-tagged or His-tagged).
- G6PDH (Leuconostoc mesenteroides).
- Substrates: 5 mM Glucose (Km concentration), 1 mM ATP, 1 mM NAD⁺.

Workflow:

- Library Dispensing (Acoustic):
 - Dispense 20 nL of CAS 312704-54-4 (from 10 mM stock) into 384-well black, low-volume plates.
 - Controls:
 - High Control: 20 nL of known GKA (e.g., Piragliatin) at 10 µM final.
 - Low Control: 20 nL DMSO (0% Activation).
- Enzyme Addition:
 - Dispense 5 µL of 2x Enzyme Mix (GK + G6PDH) into all wells.

- Incubation 1: 10 minutes at Room Temp (allows compound to bind GK).
- Reaction Initiation:
 - Dispense 5 μ L of 2x Substrate Mix (Glucose + ATP + NAD⁺).
 - Final Assay Volume: 10 μ L.
- Kinetic Read:
 - Transfer immediately to plate reader.[\[1\]](#)
 - Measure Fluorescence (Ex340/Em460) every 60 seconds for 30 minutes.

Automated Workflow Diagram



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Caption: Automated HTS workflow for screening CAS 312704-54-4 against Glucokinase.

Data Analysis & Validation

1. Primary Screen Analysis: Since this is an activation assay, we calculate the Percent Activation relative to the DMSO baseline.

- Hit Criteria: Samples with > 50% increase in slope (activity) over DMSO control.
- Z-Factor Check: Ensure $Z' > 0.5$ using the High Control (Piragliatin) and Low Control (DMSO).

2. Dose-Response (EC50): If CAS 312704-54-4 is identified as a hit:

- Prepare a 10-point serial dilution (1:3) starting at 30 μM .
- Fit the data to a 4-parameter logistic equation (Sigmoidal Dose-Response).
- Bell-Shaped Curve Warning: Thiazole-benzamides can sometimes aggregate at high concentrations. If the curve drops at high doses, exclude those points (solubility limit).

3. Counter-Screen (False Positive Elimination):

- Run the assay without Glucokinase (Enzyme-free control).
- If CAS 312704-54-4 still generates a signal, it may be:
 - Fluorescent itself (Autofluorescence).
 - Activating G6PDH directly (rare but possible).
 - A redox cyler (generating $\text{H}_2\text{O}_2/\text{NADH}$ artifacts).

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